

physical and chemical properties of 2-Methoxy-5-nitroaniline hydrochloride

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Compound of Interest

Compound Name: 2-Methoxy-5-nitroaniline hydrochloride

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An In-Depth Technical Guide to **2-Methoxy-5-nitroaniline Hydrochloride**: Properties, Synthesis, and Applications

Authored by: Gemini, Senior Application Scientist

Introduction

2-Methoxy-5-nitroaniline hydrochloride (CAS No. 67827-72-9) is an aromatic amine of significant interest in both industrial and research settings.^[1] Characterized by a methoxy and a nitro group on an aniline backbone, this compound serves as a versatile intermediate in the synthesis of a wide array of complex organic molecules.^[1] Its hydrochloride salt form enhances its stability and aqueous solubility, making it a preferred reagent in various synthetic protocols.^{[1][2]} This guide provides a comprehensive overview of the physical and chemical properties, established analytical methodologies, synthetic pathways, and key applications of **2-Methoxy-5-nitroaniline hydrochloride**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Molecular Structure

2-Methoxy-5-nitroaniline hydrochloride is structurally defined by an aniline ring substituted with a methoxy group at the ortho-position and a nitro group at the meta-position relative to the amino group.^[1] The hydrochloride salt is formed by the protonation of the basic amino group.

- Molecular Formula: C₇H₉ClN₂O₃[\[1\]](#)
- Molecular Weight: 204.61 g/mol [\[1\]](#)
- IUPAC Name: 2-methoxy-5-nitroanilinium chloride[\[2\]](#)
- Synonyms: 5-Nitro-o-anisidine hydrochloride, 2-amino-4-nitroanisole hydrochloride[\[2\]](#)

The interplay between the electron-donating methoxy group (+R effect) and the electron-withdrawing nitro group (-R, -I effect) profoundly influences the molecule's reactivity and electronic properties.[\[1\]](#) The amino group acts as an activating, ortho-, para-directing group, while the nitro group is a deactivating, meta-directing group. This substitution pattern makes the molecule a valuable precursor for further functionalization.

Caption: Chemical structure of **2-Methoxy-5-nitroaniline hydrochloride**.

Physical and Chemical Properties

The physical properties of **2-Methoxy-5-nitroaniline hydrochloride** are summarized below. The data pertains to the hydrochloride salt unless otherwise specified for the free base (2-Methoxy-5-nitroaniline, CAS 99-59-2).

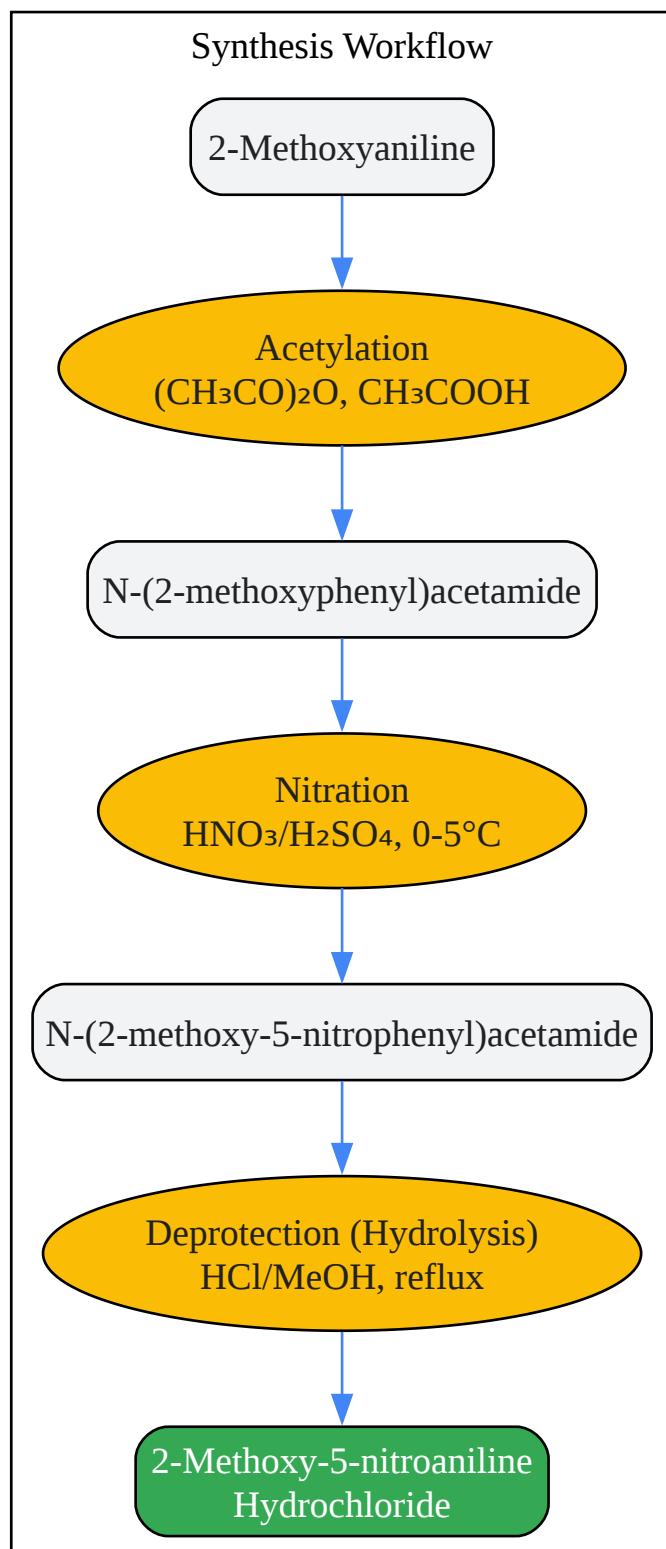
Property	Value	Reference
Appearance	Yellow crystalline solid	[1]
Molecular Formula	C ₇ H ₉ CIN ₂ O ₃	[1]
Molecular Weight	204.61 g/mol	[1]
Melting Point	218 °C (decomposes)	[3]
Boiling Point	351.8 °C at 101,325 Pa (for free base)	[1]
Density	1.318 g/cm ³ at 20 °C (for free base)	[1]
Water Solubility	297 g/L at 25 °C	[1]
Log P	-1.458 at 25 °C	[1]
Vapor Pressure	0 Pa at 25 °C	[1]

Solubility and Stability

The hydrochloride salt is notably soluble in water.[\[1\]](#) The free base, 2-Methoxy-5-nitroaniline, is soluble in ethanol and DMSO.[\[4\]](#) The compound is sensitive to light and heat, and storage in a cool, dry, well-ventilated place in a tightly sealed, amber-colored container is recommended to prevent decomposition.[\[4\]](#)[\[5\]](#) It is incompatible with strong acids, strong oxidizing agents, acid anhydrides, acid chlorides, and chloroformates.[\[5\]](#)

Synthesis and Reaction Pathways

The most common synthesis of 2-Methoxy-5-nitroaniline involves a multi-step process starting from 2-methoxyaniline. The hydrochloride salt is then formed in the final step.



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Sources

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